

Nicotinonitrile 1-oxide: A Technical Guide to Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: Nicotinonitrile 1-oxide

Cat. No.: B057540

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute professional safety advice. Always consult the official Safety Data Sheet (SDS) and follow all applicable institutional and governmental regulations before handling any chemical.

Introduction

Nicotinonitrile 1-oxide, also known as 3-Cyanopyridine N-oxide, is a heterocyclic compound with increasing relevance in synthetic chemistry and pharmaceutical research. As its use becomes more widespread, a thorough understanding of its safety profile, potential toxicity, and appropriate handling procedures is paramount for the protection of laboratory personnel. This guide provides a consolidated overview of the available safety and toxicity data for **Nicotinonitrile 1-oxide** and outlines recommended handling precautions and emergency procedures.

Hazard Identification and Classification

Nicotinonitrile 1-oxide is classified as a hazardous substance. The primary hazards are related to its acute toxicity upon ingestion, skin contact, or inhalation, as well as its potential to cause skin and eye irritation.[\[1\]](#)[\[2\]](#)

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The aggregated GHS information for **Nicotinonitrile 1-oxide** indicates the following classifications[1]:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[2]

Pictograms:

-  alt text

Toxicological Profile

A comprehensive toxicological evaluation of **Nicotinonitrile 1-oxide** is limited by the lack of publicly available quantitative data. Searches for specific lethal dose values (LD50) and lethal concentration values (LC50) did not yield concrete data. The classification as "Acute Toxicity, Category 4" for oral, dermal, and inhalation routes is based on aggregated data from suppliers and databases.[1]

It is important to note that while a related compound, Nicotine N'-oxide, has been subject to some toxicological assessment, suggesting it may be a detoxification product of nicotine, this information cannot be directly extrapolated to **Nicotinonitrile 1-oxide** due to structural differences.[3]

The primary toxicological concerns are:

- Acute Toxicity: Harmful effects are expected following a single, short-term exposure through ingestion, skin contact, or inhalation.[1][2]
- Irritation: The compound is known to cause irritation to the skin and serious irritation to the eyes.[1][2] It may also cause respiratory irritation if inhaled.[2]

Due to the limited availability of detailed toxicological studies, this compound should be handled with a high degree of caution, assuming a higher level of toxicity as a precautionary measure.

Handling and Storage Precautions

Given the hazardous nature of **Nicotinonitrile 1-oxide**, stringent adherence to safety protocols is essential.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required. For larger quantities or when there is a risk of significant exposure, additional protective clothing may be necessary.
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available or if there is a risk of generating dust, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Use only in a well-ventilated area, preferably a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Keep the container tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed to prevent moisture absorption, as the compound may be hygroscopic.[\[2\]](#)
- Store away from incompatible materials.
- The substance should be stored under an inert atmosphere.

Experimental Protocols

Due to the absence of specific, published experimental protocols for the safety and toxicity testing of **Nicotinonitrile 1-oxide**, a general protocol for handling a hazardous powdered chemical in a research setting is provided below.

General Protocol for Safe Handling of Powdered Nicotinonitrile 1-oxide

- Preparation and Pre-handling:
 - Consult the Safety Data Sheet (SDS) for **Nicotinonitrile 1-oxide**.
 - Ensure a chemical fume hood is available and functioning correctly.
 - Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) inside the fume hood.

- Don the appropriate Personal Protective Equipment (PPE) as outlined in section 4.1.
- Weighing and Dispensing:
 - Perform all weighing and dispensing of the solid compound inside the chemical fume hood to minimize inhalation exposure.
 - Use a draft shield on the analytical balance to prevent air currents from affecting the measurement and dispersing the powder.
 - Handle the powder gently to avoid creating dust.
 - If transferring the powder, use a spatula and tap it gently to release the powder. Avoid pouring, which can generate dust.
- In Case of a Spill:
 - Alert others in the vicinity.
 - If the spill is small and contained within the fume hood, carefully sweep up the solid using a brush and dustpan and place it in a sealed container for hazardous waste disposal.
 - For larger spills or spills outside of a fume hood, evacuate the area and follow institutional emergency procedures.
- Waste Disposal:
 - Dispose of all waste materials (including contaminated gloves, weigh boats, and excess reagent) in a designated, sealed hazardous waste container.
 - Label the waste container clearly with the chemical name and associated hazards.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
- Post-handling:
 - Clean all contaminated surfaces within the fume hood.
 - Carefully remove PPE, avoiding self-contamination.

- Wash hands and any exposed skin thoroughly with soap and water.

Emergency Procedures

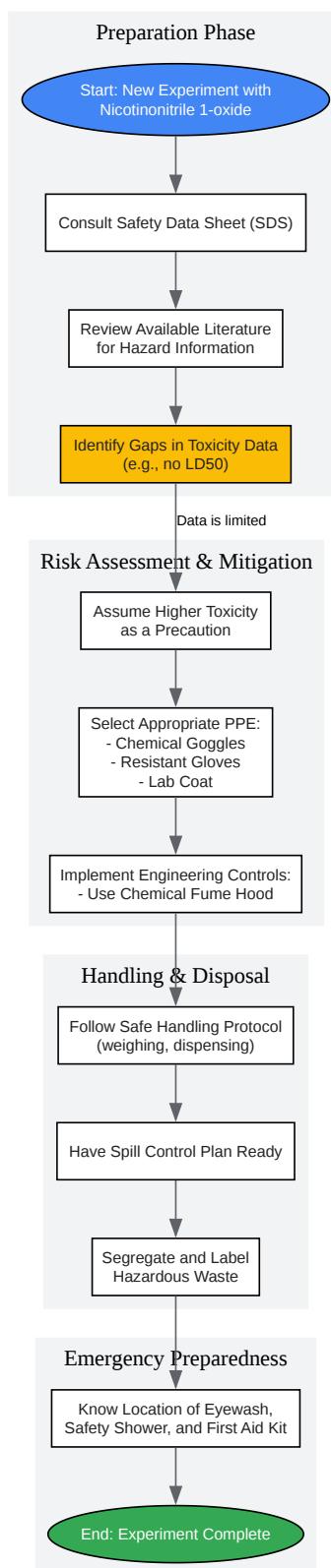
In the event of exposure, immediate action is critical.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visualizations

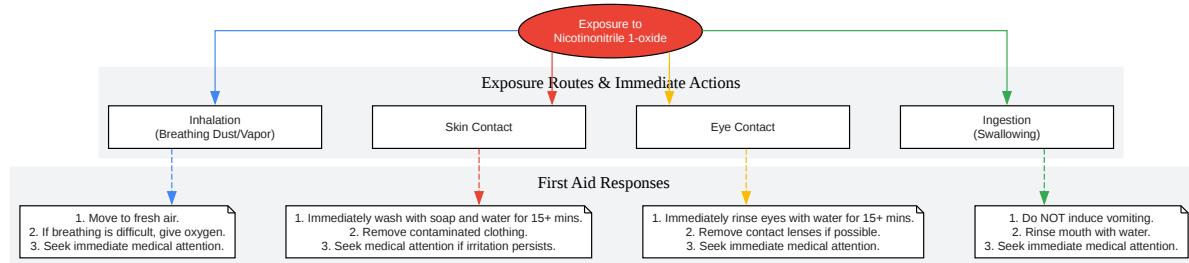
Workflow for Handling Chemicals with Limited Toxicity Data



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Caption: Risk assessment workflow for **Nicotinonitrile 1-oxide**.

First Aid Measures for Nicotinonitrile 1-oxide Exposure



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Caption: First aid for different exposure routes.

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